

An In-depth Patent Literature Review of Pyroxasulfone: A Novel Herbicidal Agent

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Compound of Interest

Compound Name: *Herbicidal agent 2*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive review of the patent literature concerning the herbicidal agent Pyroxasulfone. As "**Herbicidal agent 2**" is a placeholder, this document focuses on Pyroxasulfone as a representative and recently developed herbicide that aligns with the core requirements of the topic. Pyroxasulfone is a pre-emergence herbicide known for its efficacy against a wide range of annual grasses and some broad-leaved weeds in various crops.^[1]

Core Technical Summary

Pyroxasulfone, chemically known as 3-[5-(difluoromethoxy)-1-methyl-3-(trifluoromethyl)pyrazol-4-ylmethylsulfonyl]-4,5-dihydro-5,5-dimethyl-1,2-oxazole, is a member of the isoxazoline class of herbicides.^[2] It functions by inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs) in plants, which is crucial for cell division and growth.^[1] This mode of action places it in the Herbicide Resistance Action Committee (HRAC) Group K3.^{[2][3]} Its effectiveness at lower application rates compared to other commercial herbicides makes it a significant tool in modern agriculture.

Quantitative Data on Herbicidal Activity

The following tables summarize the herbicidal efficacy of Pyroxasulfone against various weed species as documented in patent literature and related scientific studies. The data is primarily from pre-emergence applications.

Table 1: Pre-emergence Herbicidal Activity of Pyroxasulfone Against Various Weed Species

Weed Species	Application Rate (g a.i./ha)	% Control (at 20 Days After Treatment)	Patent/Source Reference
Alopecurus myosuroides	50	80	EP2280605B1
Avena fatua	100	95	EP2280605B1
Bromus inermis	25	60	EP2285223B1
Echinochloa crus-galli	150	Similar to S-metolachlor at 1920 g/ha	Weed Control J. 2023;22:e202300775
Lolium multiflorum	100	98	EP2280605B1
Setaria faberi	50	90	EP2280605B1
Amaranthus retroflexus	32	>90	Yamaji et al., 2014
Chenopodium album	100	95	EP2280605B1
Abutilon theophrasti	100	90	Development of the novel pre-emergence herbicide pyroxasulfone
Conyza spp.	50	99	Weed Control J. 2023;22:e202300775

Table 2: Comparative Efficacy of Pyroxasulfone

Weed Species	Pyroxasulfone Rate (g a.i./ha)	Comparative Herbicide	Comparative Rate (g a.i./ha)	Outcome	Source
Echinochloa crus-galli	150	S-metolachlor	1920	Similar control	Weed Control J. 2023;22:e202300775
Amaranthus viridis	50-250	Trifluralin	Not specified	Greater control	Weed Control J. 2023;22:e202300775
Conyza spp.	50	S-metolachlor	960	Greater performance	Weed Control J. 2023;22:e202300775

Experimental Protocols

Synthesis of Pyroxasulfone (Illustrative)

The synthesis of Pyroxasulfone involves multiple steps, and various patented processes aim to improve yield and purity. A generalized workflow is presented below, based on common intermediates and reactions described in the patent literature.

Objective: To synthesize 3-[5-(difluoromethoxy)-1-methyl-3-(trifluoromethyl)pyrazol-4-ylmethylsulfonyl]-4,5-dihydro-5,5-dimethyl-1,2-oxazole (Pyroxasulfone).

Key Intermediates:

- A substituted pyrazole moiety.
- A 4,5-dihydro-5,5-dimethyl-1,2-oxazole moiety with a suitable leaving group.

General Steps:

- **Preparation of the Pyrazole Intermediate:** This typically involves the synthesis of a pyrazole ring with the desired substituents (difluoromethoxy, methyl, and trifluoromethyl groups). This can be achieved through cyclization reactions of appropriately substituted hydrazines and dicarbonyl compounds.
- **Preparation of the Isoxazoline Intermediate:** The 4,5-dihydro-5,5-dimethyl-1,2-oxazole ring is synthesized, often starting from a chalcone or a related precursor.
- **Coupling Reaction:** The pyrazole and isoxazoline intermediates are coupled. A common method involves the formation of a sulfonyl bridge between the two heterocyclic rings. This is often achieved by reacting a sulfonyl chloride derivative of one intermediate with the other in the presence of a base.
- **Purification:** The crude Pyroxasulfone is purified, typically by recrystallization from a suitable solvent or by column chromatography, to obtain the final product with high purity.

Pre-emergence Herbicidal Activity Bioassay

This protocol outlines a standard greenhouse bioassay to evaluate the pre-emergence efficacy of Pyroxasulfone.

Objective: To determine the dose-dependent pre-emergence herbicidal activity of Pyroxasulfone on target weed species.

Materials:

- Technical grade Pyroxasulfone
- Acetone (for stock solution)
- Tween 20 (as a surfactant)
- Distilled water
- Plastic pots (e.g., 10 cm diameter)
- Sandy loam soil

- Seeds of target weed species (e.g., *Lolium multiflorum*, *Amaranthus retroflexus*)
- Greenhouse with controlled temperature (20-28°C) and photoperiod (e.g., 16h light/8h dark)
- Spray chamber calibrated to deliver a specific volume of liquid.

Procedure:

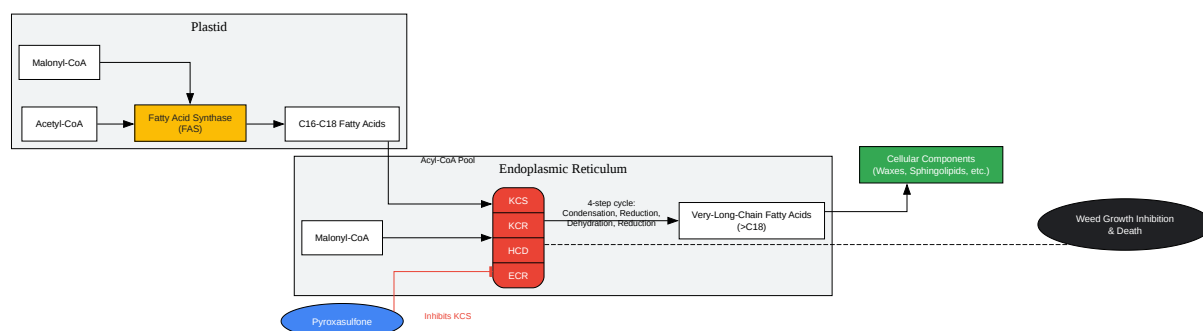
- Soil Preparation: Fill the plastic pots with sandy loam soil, leaving a 2 cm space at the top.
- Seed Planting: Sow a predetermined number of seeds (e.g., 20-30) of the target weed species on the soil surface in each pot. Cover the seeds with a thin layer of soil (approximately 0.5-1 cm).
- Herbicide Application:
 - Prepare a stock solution of Pyroxasulfone in acetone.
 - From the stock solution, prepare a series of dilutions in a water-surfactant (0.1% Tween 20) mixture to achieve the desired application rates (e.g., 25, 50, 100, 200 g a.i./ha).
 - Apply the herbicide solutions to the soil surface of the pots using a calibrated spray chamber. A non-treated control group should be sprayed with the water-surfactant mixture only.
- Incubation: Place the treated pots in the greenhouse and water them as needed to maintain adequate soil moisture for germination and growth.
- Evaluation:
 - After a specified period (e.g., 20 days), visually assess the percentage of weed control for each treatment compared to the non-treated control. The assessment should consider the number of emerged plants and the vigor of the surviving plants.
 - For more quantitative data, the emerged plants can be counted, and their shoot fresh or dry weight can be measured.

- Data Analysis: Calculate the percentage of inhibition for each treatment and determine the GR50 (the dose required to inhibit growth by 50%) or other relevant efficacy parameters.

Visualizations

Signaling Pathway: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Biosynthesis

Pyroxasulfone's mode of action is the inhibition of the VLCFA elongase complex in the endoplasmic reticulum. This complex is responsible for the elongation of fatty acid chains beyond C18. The inhibition of this pathway leads to a deficiency in VLCFAs, which are essential components of various cellular structures and signaling molecules, ultimately causing the death of the developing weed seedling.

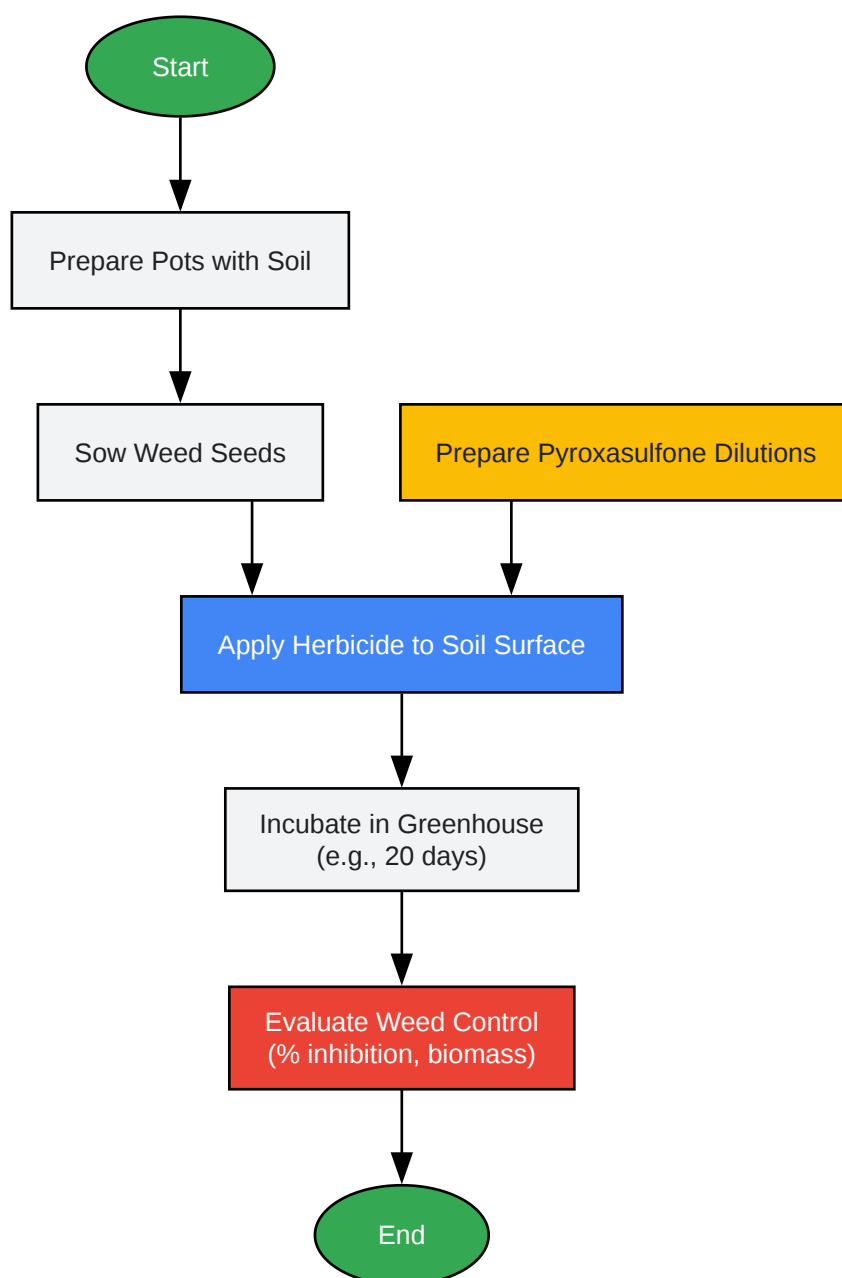


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Caption: Mechanism of Pyroxasulfone action via inhibition of the VLCFA elongase complex.

Experimental Workflow: Pre-emergence Herbicidal Bioassay

The following diagram illustrates the workflow for conducting a pre-emergence bioassay to test the efficacy of Pyroxasulfone.



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Caption: Workflow for a pre-emergence herbicidal activity bioassay.

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References

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